

# A Technical Guide to the Physical Properties of Crotonamide: Melting and Boiling Points

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Crotonamide

Cat. No.: B015916

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **crotonamide**, with a specific focus on its melting and boiling points. The information herein is curated for professionals in research and development who require precise data and methodologies for the handling and characterization of this compound.

## Introduction to Crotonamide

**Crotonamide**, with the chemical formula  $C_4H_7NO$ , is an organic compound classified as an amide derived from crotonic acid.<sup>[1]</sup> It typically appears as a white to light yellow crystalline solid.<sup>[1][2][3]</sup> This compound serves as a versatile intermediate in the synthesis of various pharmaceuticals and agrochemicals.<sup>[4][5]</sup> Its reactivity, particularly its ability to form hydrogen bonds and react with nucleophiles, makes it a valuable building block in organic synthesis.<sup>[4]</sup>

## Physical Properties of Crotonamide

The accurate determination of physical properties such as melting and boiling points is crucial for the identification, purity assessment, and process development involving **crotonamide**. The following table summarizes the reported values for these properties from various sources. It is important to note the variations in reported values, which may be attributed to different experimental conditions or the isomeric form of the compound being tested (e.g., trans-crotonamide).

Physical Property	Reported Value(s)	Source(s)
Melting Point	158.0 to 162.0 °C	<a href="#">[1]</a> <a href="#">[2]</a>
158 °C	<a href="#">[2]</a>	
140-143 °C	<a href="#">[4]</a> <a href="#">[6]</a>	
259 °C (lit.)	<a href="#">[7]</a>	
Boiling Point	218.7 °C at 760 mmHg	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[8]</a>
185 °C (lit.)	<a href="#">[7]</a>	

## Experimental Protocols for Determination of Physical Properties

The following sections detail standard laboratory protocols for the determination of the melting and boiling points of a solid organic compound like **crotonamide**.

### 3.1. Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase.[\[9\]](#)[\[10\]](#)[\[11\]](#) For a pure crystalline compound, this transition occurs over a narrow temperature range.[\[9\]](#)[\[11\]](#) The presence of impurities typically depresses and broadens the melting point range.[\[9\]](#)[\[12\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[13\]](#)
- Capillary tubes (sealed at one end)[\[14\]](#)
- Thermometer
- Spatula
- Mortar and pestle (optional, for powdering the sample)

#### Procedure:

- **Sample Preparation:** A small amount of dry **crotonamide** is finely powdered.<sup>[14]</sup> The open end of a capillary tube is pushed into the powdered sample to pack a small amount (1-2 mm in height) into the sealed end.<sup>[9][11]</sup>
- **Apparatus Setup:** The packed capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.<sup>[9]</sup> This assembly is then placed in the heating block of a melting point apparatus or immersed in the oil bath of a Thiele tube.<sup>[14]</sup>
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, especially when approaching the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely melted is recorded as the end of the melting range.<sup>[10]</sup> For accurate results, at least two determinations should be performed.

### 3.2. Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.<sup>[11][13]</sup>

#### Apparatus:

- Thiele tube or a small beaker for an oil bath<sup>[13]</sup>
- Small test tube (e.g., Durham tube)<sup>[15]</sup>
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)
- Liquid for the bath (e.g., paraffin oil)<sup>[13]</sup>

#### Procedure:

- **Sample Preparation:** A small amount of the liquid to be tested (if **crotonamide** were in a liquid state or dissolved in a high-boiling solvent) is placed in a small test tube. A capillary tube, sealed at one end, is placed inside the test tube with the open end downwards.[13][15]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid like paraffin oil.[13]
- **Heating:** The side arm of the Thiele tube is gently heated, which allows for uniform heating of the oil bath through convection.[13] Heating continues until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[13][15]
- **Cooling and Observation:** The heat source is then removed, and the apparatus is allowed to cool slowly.
- **Data Recording:** The temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[13][15] The atmospheric pressure should also be recorded as the boiling point is pressure-dependent.[11]

## Visualization of Experimental Workflow

The following diagram illustrates the generalized workflow for the determination of the melting and boiling points of a chemical substance.

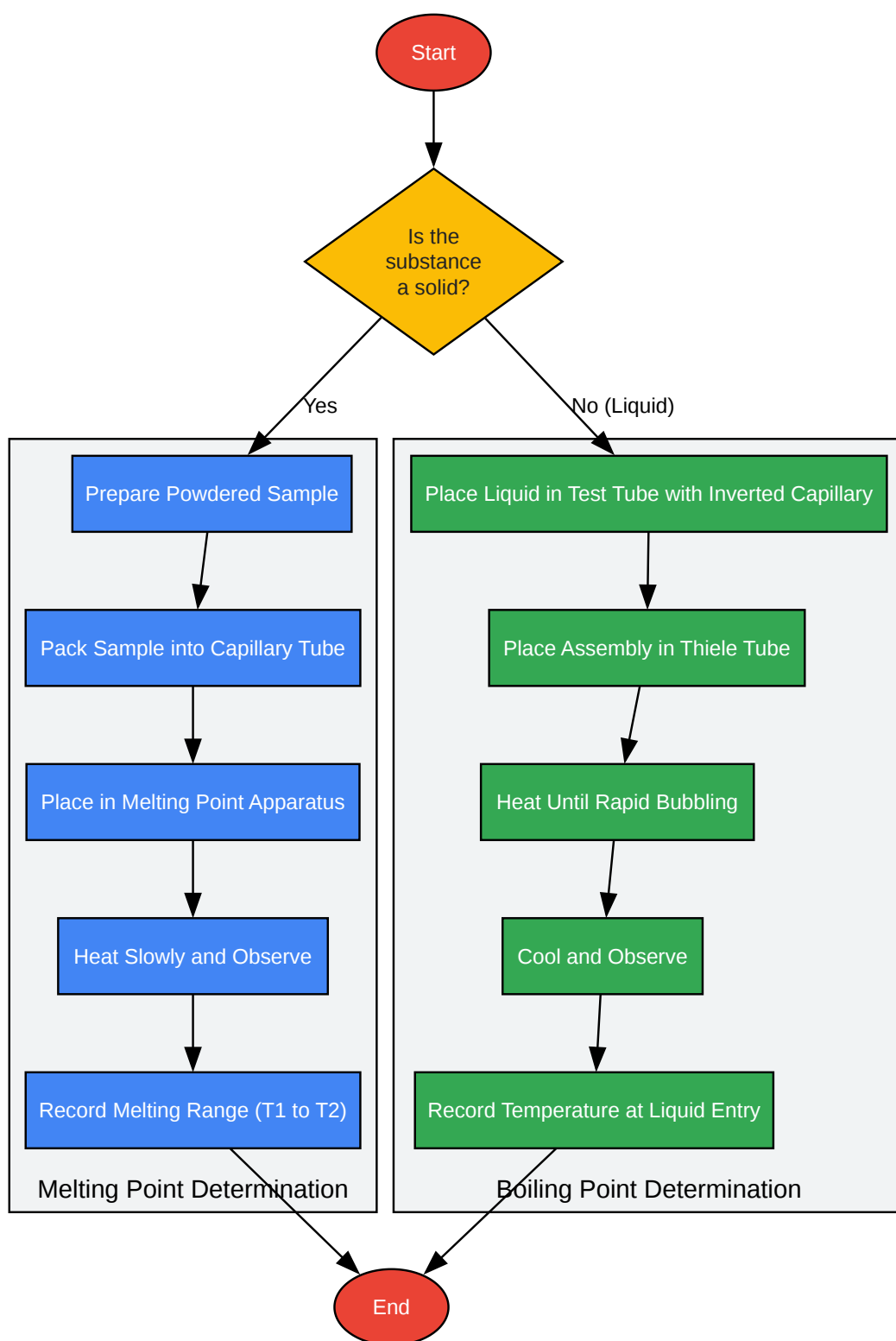


Figure 1: Generalized Experimental Workflow for Melting and Boiling Point Determination

[Click to download full resolution via product page](#)

Figure 1: Workflow for determining melting and boiling points.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Crotonamide | 625-37-6 [smolecule.com]
- 2. Crotonamide | 23350-58-5 | TCI AMERICA [tcichemicals.com]
- 3. Crotonamide | CymitQuimica [cymitquimica.com]
- 4. Page loading... [guidechem.com]
- 5. CROTONAMIDE | 23350-58-5 [chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Crotonamide | 23350-58-5 [chemnet.com]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. pennwest.edu [pennwest.edu]
- 11. alnoor.edu.iq [alnoor.edu.iq]
- 12. athabascau.ca [athabascau.ca]
- 13. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 14. davjalandhar.com [davjalandhar.com]
- 15. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Crotonamide: Melting and Boiling Points]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015916#crotonamide-physical-properties-melting-point-boiling-point]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)